

# Application Notes and Protocols for the Quantification of 5-Amino-o-cresol

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## Compound of Interest

Compound Name: 5-Amino-2-methylphenol

CAS No.: 2835-95-2

Cat. No.: B1213058

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## Introduction: The Analytical Imperative for 5-Amino-o-cresol

5-Amino-o-cresol (5-AC), also known as **5-amino-2-methylphenol**, is a primary aromatic amine with significant applications as an intermediate in the synthesis of pharmaceuticals and, most notably, as a coupling agent in oxidative hair dye formulations.[1][2] Its chemical structure, featuring both an amino and a hydroxyl group on a cresol backbone, imparts the reactivity necessary for color formation but also necessitates careful monitoring due to the potential toxicological profiles of aromatic amines.[3] Accurate and precise quantification of 5-AC is therefore critical for quality control in manufacturing, ensuring the safety and efficacy of final products, and for research into its metabolic and toxicological pathways.

This comprehensive guide provides detailed analytical methodologies for the robust quantification of 5-Amino-o-cresol. We will delve into the principles and practical execution of High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) and Fluorescence Detection (FLD), as well as Gas Chromatography-Mass Spectrometry (GC-MS). The protocols are designed to be self-validating, with an emphasis on the scientific rationale behind each

step, ensuring both technical accuracy and field-proven reliability for researchers, scientists, and drug development professionals.

## Physicochemical Properties of 5-Amino-o-cresol

A thorough understanding of the analyte's properties is fundamental to developing robust analytical methods.

Property	Value	Source
Chemical Name	5-Amino-2-methylphenol	
Synonyms	3-Hydroxy-4-methylaniline	
CAS Number	2835-95-2	[1]
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO	[1]
Molecular Weight	123.15 g/mol	[1]
Appearance	White to light yellow or dark green crystalline powder	
Melting Point	160-162 °C	[1]
Solubility	Soluble in ethanol, acetone, and ether; partially soluble in water.	[2]
Reactivity	Prone to oxidation; reacts with strong oxidizing agents.	[3]

## High-Performance Liquid Chromatography (HPLC): The Workhorse Technique

HPLC is the most widely employed technique for the analysis of 5-Amino-o-cresol due to its versatility, robustness, and high resolving power. The choice of detector significantly influences the sensitivity and selectivity of the method.

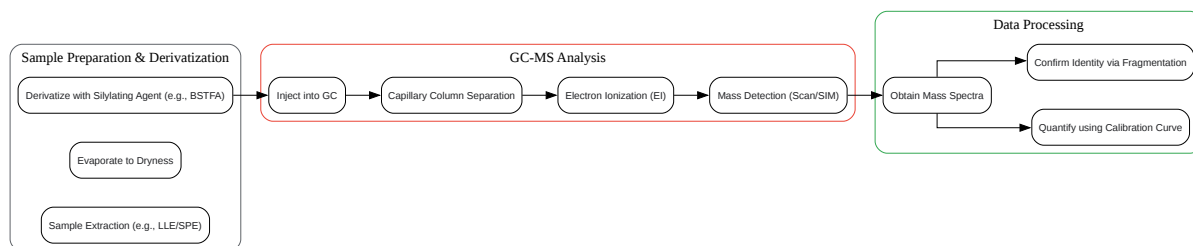
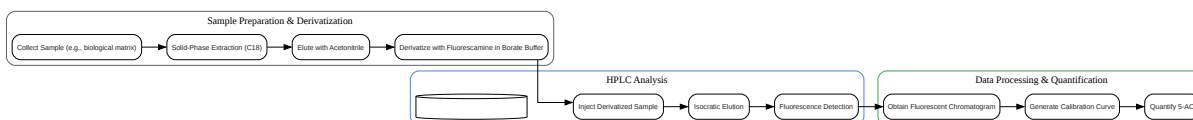
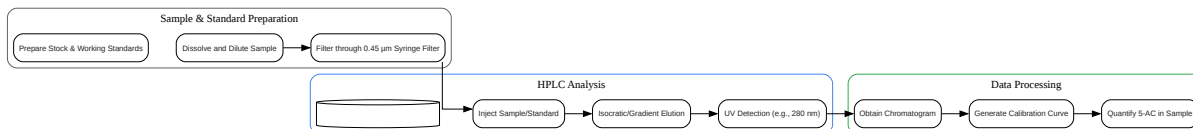
## HPLC with UV Detection: A Robust and Accessible Protocol

This method is suitable for routine quality control and quantification in formulations where 5-AC is present at relatively high concentrations. The principle lies in the inherent ability of the aromatic ring in 5-AC to absorb ultraviolet light at a specific wavelength.

Causality Behind Experimental Choices:

- **Reversed-Phase Chromatography:** A C18 column is selected for its hydrophobic stationary phase, which effectively retains the moderately polar 5-AC from a more polar mobile phase.
- **Mobile Phase Composition:** A mixture of acetonitrile (or methanol) and water provides the necessary polarity to elute 5-AC. The addition of an acid, such as phosphoric acid, helps to suppress the ionization of the phenolic hydroxyl group and the amino group, leading to better peak shape and retention time stability.[4]
- **Detection Wavelength:** The selection of the detection wavelength is critical for sensitivity. While a specific  $\lambda_{\text{max}}$  for 5-AC is not readily available in the provided search results, a common wavelength for similar aromatic amines is around 280 nm.[5] It is crucial to determine the empirical  $\lambda_{\text{max}}$  by scanning a standard solution.

Experimental Workflow:



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## Sources

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- [4. Separation of 5-Amino-6-chloro-o-cresol on Newcrom R1 HPLC column | SIELC Technologies \[sielc.com\]](#)
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